Comparative analysis of the spectroscopic features of aryl sulfides

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Compound of Interest

Compound Name:	*Benzene, (pentylthio)-*
CAS No.:	*1129-70-0*
Cat. No.:	*B074880*

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A Senior Application Scientist's Guide to the Spectroscopic Features of Aryl Sulfides

Introduction: Unmasking the Aryl Sulfide Moiety

Aryl sulfides, organic compounds containing a sulfur atom bonded to at least one aromatic ring (Ar-S-R), are foundational structures in medicinal chemistry, materials science, and pharmaceutical development.[1][2] Their prevalence in biologically active molecules and functional materials necessitates a deep and practical understanding of their structural characterization.[1] Spectroscopic analysis provides the critical lens through which we can confirm identity, assess purity, and probe the electronic environment of these versatile compounds.

This guide offers a comparative analysis of the key spectroscopic features of aryl sulfides. Moving beyond a simple recitation of data, we will explore the causal relationships between molecular structure and spectral output, providing the field-proven insights necessary for researchers, scientists, and drug development professionals to confidently interpret their own data. We will delve into the nuances of Nuclear Magnetic Resonance (NMR), Infrared (IR), and

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Ultraviolet-Visible (UV-Vis) spectroscopy, as well as Mass Spectrometry (MS), grounding our discussion in experimental data and established protocols.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Electronic Environment

NMR spectroscopy is arguably the most powerful tool for the unambiguous structural elucidation of organic molecules. For aryl sulfides, both ^{1}H and ^{13}C NMR provide a detailed map of the chemical environment around the sulfur atom and across the aromatic system.

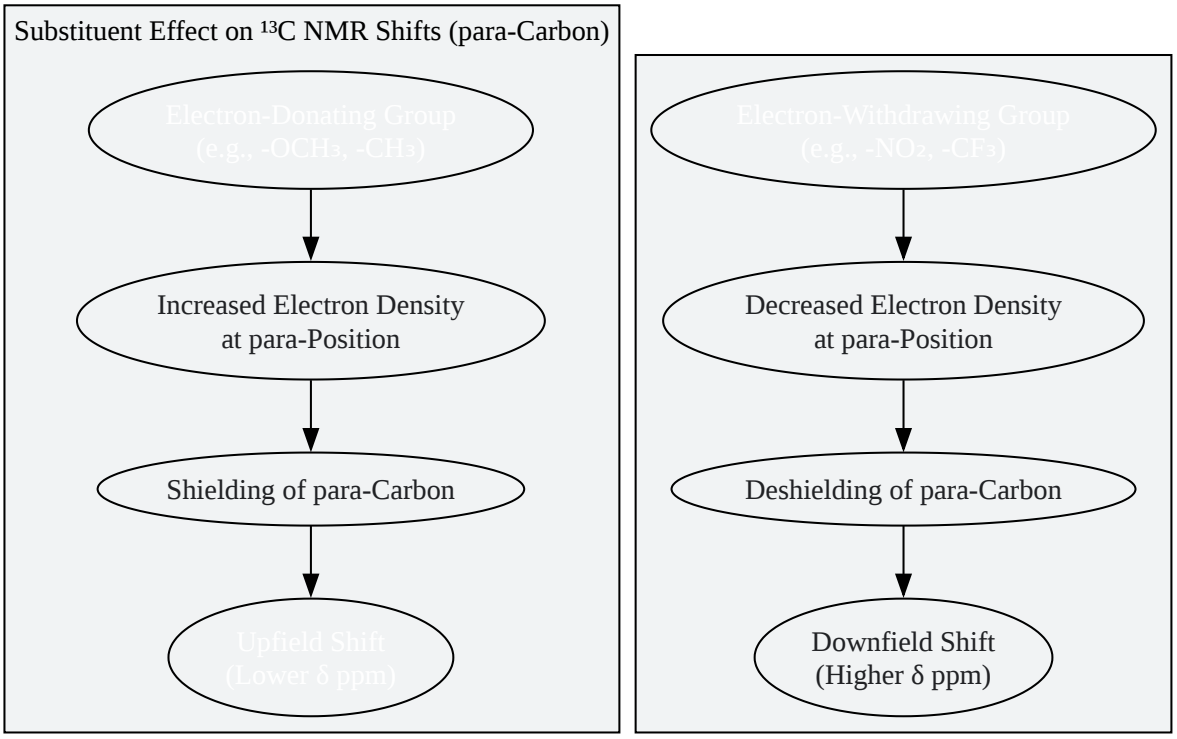
Expertise & Experience: Interpreting the Shifts

The electronegativity and lone pairs of the sulfur atom exert a distinct influence on the chemical shifts of adjacent and ring-associated nuclei.

- ^{1}H NMR: Protons on the aromatic ring of an aryl sulfide typically resonate in the region of δ 7.0-7.6 ppm.[3][4] The exact chemical shift is sensitive to the substitution pattern on the aromatic ring. Protons ortho to the sulfide group are often shifted slightly downfield compared to those meta and para, due to the anisotropy of the sulfur atom. In alkyl aryl sulfides, the protons on the carbon alpha to the sulfur (e.g., -S-CH_2-R) are deshielded and typically appear in the δ 2.5-4.0 ppm range.

- ^{13}C NMR: The carbon atom directly attached to the sulfur (ipso-carbon) shows a characteristic chemical shift, often in the δ 130-140 ppm range.[3][5] The electronic nature of substituents on the aryl ring predictably alters the chemical shifts of the ring carbons. Electron-donating groups (e.g., -OCH_3) will shield the ortho and para carbons, shifting them upfield (lower δ), while electron-withdrawing groups (e.g., -NO_2) will deshield them, causing a downfield shift (higher δ).

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Comparative NMR Data for Selected Aryl Sulfides

The following table summarizes typical ^{1}H and ^{13}C NMR chemical shifts for diphenyl sulfide and its substituted derivatives, demonstrating the electronic effects discussed.

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Compound	Key ^{1}H NMR Chemical Shifts (δ, ppm)	Key ^{13}C NMR Chemical Shifts (δ, ppm)	Source
Diphenyl sulfide	7.35–7.22 (m, 10H)	135.9 (ipso-C), 131.2, 129.3, 127.1	[3][4]
4,4'-Dimethyldiphenyl sulfide	7.28 (d, 4H), 7.10 (d, 4H), 2.32 (s, 6H)	135.7, 131.0, 129.1, 127.0	[4]
4,4'-Difluorodiphenyl sulfide	7.33–7.28 (m, 4H), 7.03–6.98 (m, 4H)	Not specified, but ^{19}F NMR at -114.3 ppm	[3]
Bis(4-methoxyphenyl)sulfide	7.29–7.26 (m, 4H), 6.83 (dt, 4H), 3.79 (s, 6H)	159.8, 138.7, 135.4, 129.0, 128.2, 125.8, 124.3, 115.0, 55.3	[3][5]

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and effective technique for identifying the presence of specific functional groups and confirming the overall structure of an aryl sulfide.

Expertise & Experience: Deciphering the Vibrations

While many vibrations are common to aromatic compounds, aryl sulfides possess characteristic absorptions.

- Aromatic C-H Stretch: A sharp band or series of bands appearing just above 3000 cm^{-1} (typically 3050-3100 cm^{-1}).
- Aromatic C=C Bending: Strong absorptions in the "fingerprint region" between 1450 and 1600 cm^{-1}. The exact pattern of these bands can sometimes give clues about the substitution pattern of the aromatic ring.
- C-H Out-of-Plane Bending: Strong bands between 680 and 900 cm^{-1} are highly characteristic of the aromatic substitution pattern.

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- C-S Stretch: The C-S stretching vibration is notoriously weak and appears in the fingerprint region, typically between 600 and 800 cm^{-1}.[6] Its position can be variable and it is often obscured by other, stronger absorptions, making it a less reliable diagnostic tool compared to other functional groups. However, its presence is a necessary component of the overall spectral fingerprint.

Comparative IR Data for Aryl Sulfides

Compound	Aromatic C-H Stretch (cm^{-1})	Aromatic C=C Bends (cm^{-1})	C-H Out-of-Plane (cm^{-1})	Source
(Perfluorophenyl)(phenyl)sulfane	Not specified	1482	971	[5]
General Organosulfur Compounds	Not specified	Not specified	C-S stretch assigned in the 600-800 cm^{-1} range	[6]

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing Conjugation and Electronic Transitions

UV-Vis spectroscopy provides valuable information about the electronic structure of aryl sulfides, specifically the π-conjugated system formed between the aryl ring and the sulfur atom's non-bonding electrons.

Expertise & Experience: Understanding Electronic Transitions

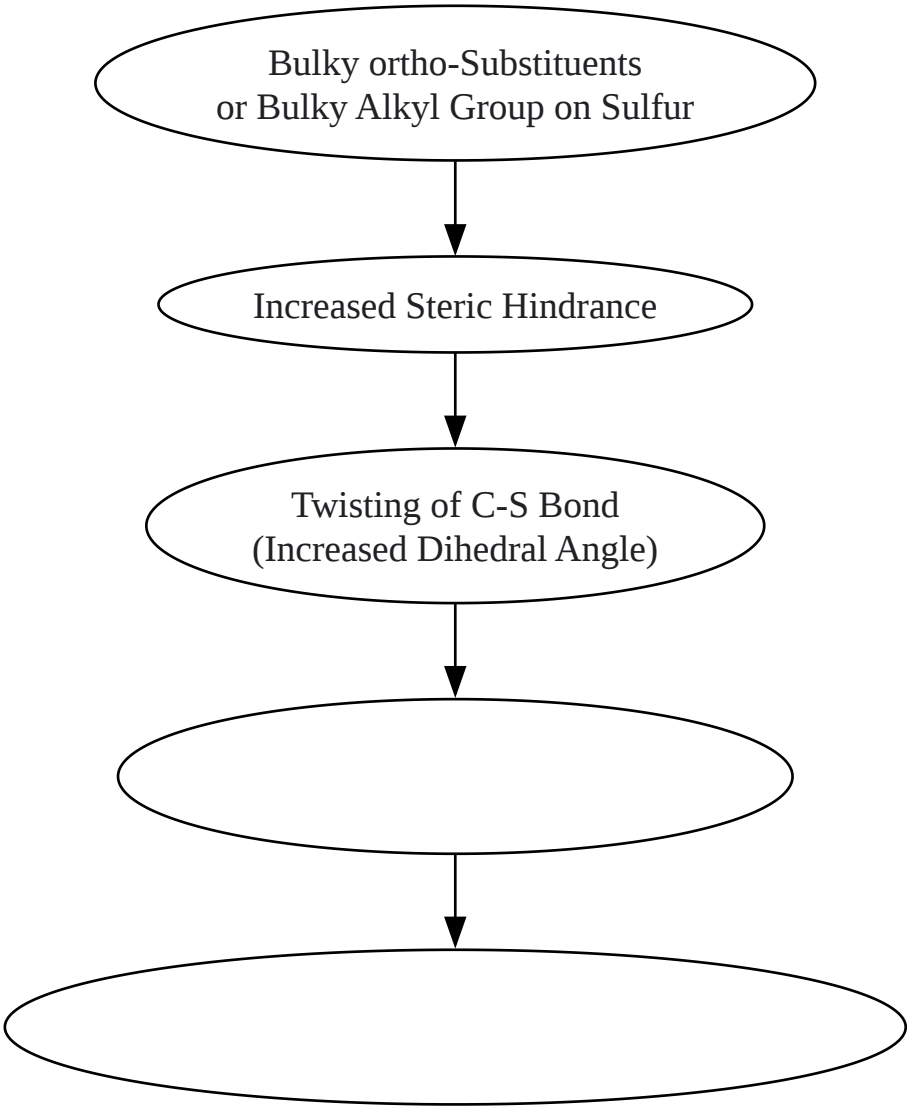
The UV spectrum of a typical aryl sulfide is characterized by several absorption bands arising from π → π* transitions within the aromatic ring. The interaction (conjugation) of the sulfur's lone pair electrons with the aryl π-system modifies these transitions.

- Primary Bands (E-bands): These occur at shorter wavelengths (205–230 nm) and are typically high-intensity.[7]

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- Secondary Bands (B-bands): These appear at medium wavelengths (235–270 nm) and have a lower intensity, often showing fine vibrational structure.[7]
- Tertiary Bands: A longer wavelength band (275–300 nm) is also observed, which is attributed to the conjugative interaction between the sulfur atom and the aryl group.[7]

The position and intensity of these bands are highly sensitive to both substitution and steric hindrance. Introducing bulky groups, either on the sulfur atom or at the ortho positions of the ring, can twist the C-S bond, disrupting p-π overlap. This steric inhibition of resonance leads to a hypsochromic (blue) shift of the long-wavelength band and a bathochromic (red) shift of the shorter wavelength bands.[7][8] Furthermore, increasing solvent polarity often causes hypsochromic shifts, particularly when steric hindrance is present.[7][9]



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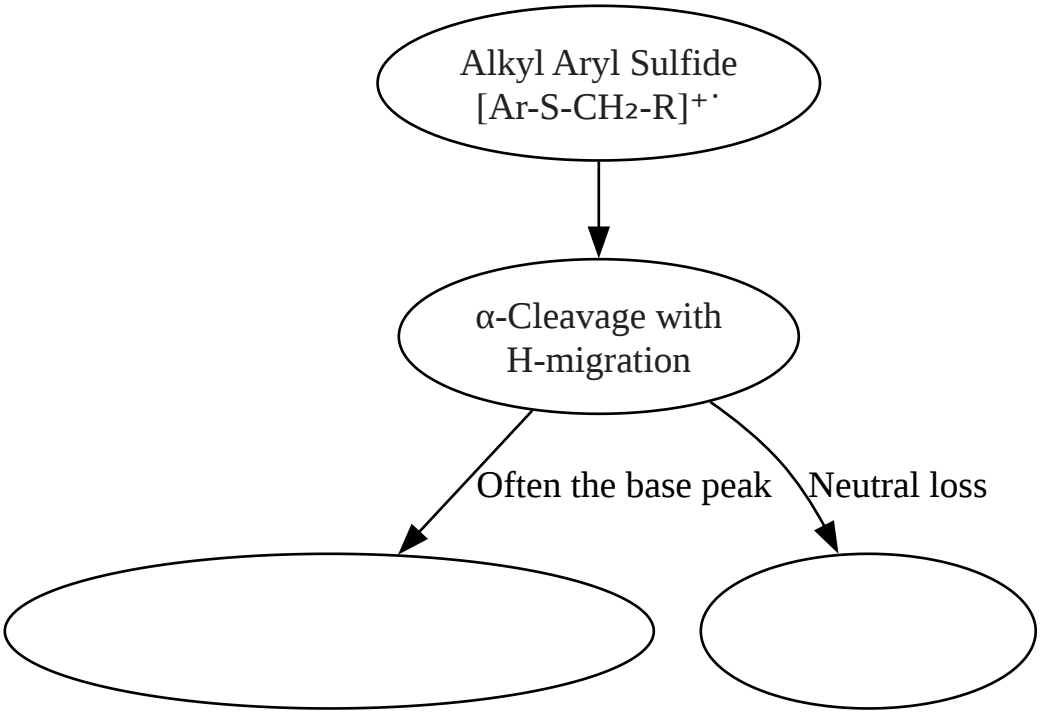
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Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is essential for determining the molecular weight of an aryl sulfide and provides structural clues through the analysis of its fragmentation patterns under electron impact.

Expertise & Experience: Predicting Fragmentation Pathways

For alkyl aryl sulfides, a dominant and highly diagnostic fragmentation pathway is alpha cleavage (cleavage of the bond beta to the aryl ring) with the migration of a hydrogen atom to the sulfur.[10] This often results in the base peak of the spectrum. The molecular ion peak (M^+) is typically observed, confirming the molecular weight. For diaryl sulfides, fragmentation often involves cleavage of the C-S bond.



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Comparative Mass Spectrometry Data

Compound Type	Molecular Ion (M^+)	Key Fragmentation Process	Characteristic Fragments (m/z)	Source
Alkyl Aryl Sulfides	Generally observed	Alpha cleavage with H-migration	$[Ar\text{-}SH]^{+\cdot}$	[10]
Diphenyl sulfide	m/z 186 ($[M+H]^+$ in ESI)	C-S bond cleavage	Not detailed, but M+H is prominent	[3]
Diaryl Disulfides	m/z 218 (M^+ in ESI)	S-S and C-S bond cleavage	Not detailed, but M^+ is prominent	[3]

Experimental Protocols

Scientific integrity requires robust and reproducible methodologies. The following are generalized, step-by-step protocols for the spectroscopic analysis of a novel aryl sulfide.

Protocol 1: NMR Sample Preparation and Acquisition

- Sample Preparation: Accurately weigh 5-10 mg of the purified aryl sulfide sample and dissolve it in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). The choice of solvent should be based on the sample's solubility.
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrumentation: Insert the tube into the NMR spectrometer.
- Tuning and Shimming: Allow the instrument to lock onto the deuterium signal of the solvent. Perform automatic or manual shimming to optimize the magnetic field homogeneity.
- ^1H NMR Acquisition: Acquire a standard ^1H spectrum. A typical experiment uses a 30° or 45° pulse angle with a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. Due to the lower natural abundance and sensitivity of ^{13}C, a larger number of scans (from hundreds to thousands)

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and a longer relaxation delay may be required.

- Data Processing: Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction. Integrate the ^{1}H signals and reference the spectra (e.g., to TMS at 0.00 ppm or residual solvent peaks like $CDCl_3$ at 7.26 ppm for ^{1}H and 77.16 ppm for ^{13}C).

Protocol 2: IR Spectroscopy (ATR Method)

- Background Scan: Ensure the Attenuated Total Reflectance (ATR) crystal is clean. Record a background spectrum of the empty ATR stage. This will be automatically subtracted from the sample spectrum.
- Sample Application: Place a small amount (a few milligrams) of the solid or a single drop of the liquid aryl sulfide directly onto the ATR crystal.
- Pressure Application: Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal.
- Data Acquisition: Collect the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio at a resolution of 4 cm^{-1}.
- Cleaning: Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol or acetone) and a soft lab wipe.

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